

leniolisib cost-effectiveness analysis value assessment

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Compound Focus: Leniolisib

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Value Assessment of Leniolisib for APDS

A 2024 study using a Multi-Criteria Decision Analysis (MCDA) framework provides a comprehensive value assessment of **leniolisib** compared to the Standard of Care (SoC) for Activated Phosphoinositide 3-Kinase Delta Syndrome (APDS) in Spain [1].

The table below summarizes the quantitative scores from expert evaluation, where **leniolisib** was compared to SoC on a scale from -5 (much worse) to +5 (much better) [1].

Criterion	Mean Score (\pm Standard Deviation)
Efficacy/Effectiveness	+3.9 (\pm 0.4)
Safety/Tolerability	+2.5 (\pm 1.4)
Patient-Perceived Health/Patient-Reported Outcomes (PROs)	+2.1 (\pm 1.1)
Other Medical Costs	+1.4 (\pm 1.3)
Non-Medical Costs	+0.8 (\pm 1.4)

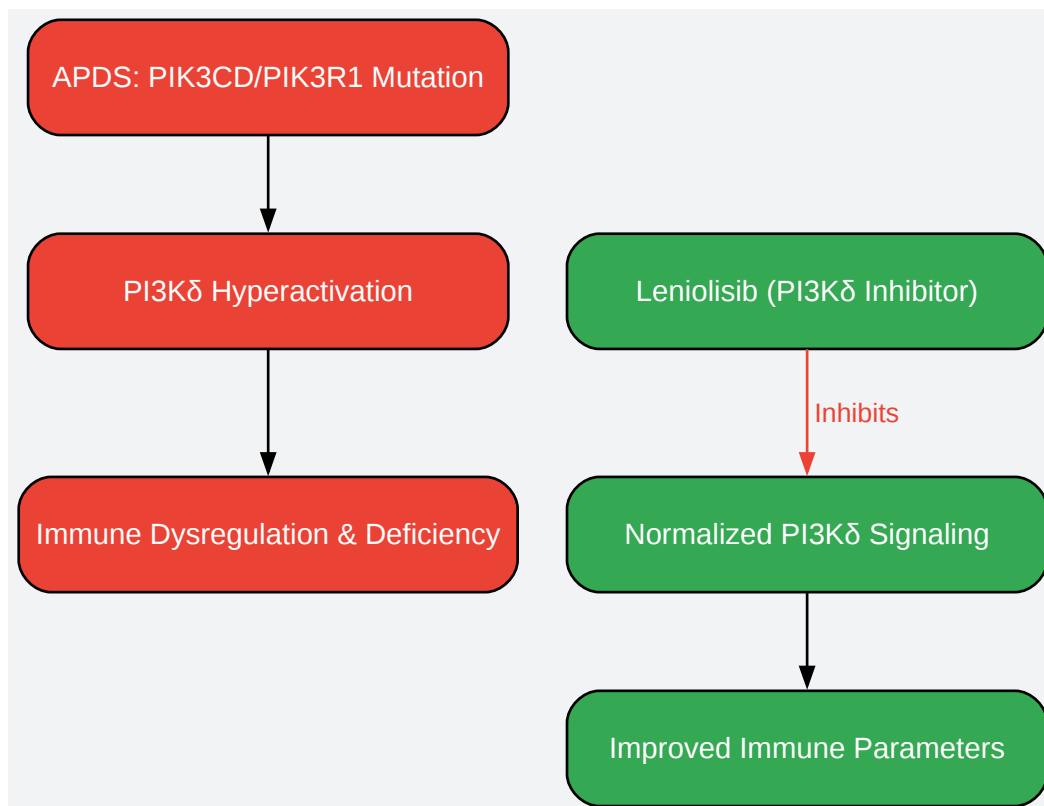
The MCDA also scored **leniolisib** on non-comparative criteria, evaluating its standalone value. It received high scores for the **Type of Therapeutic Benefit** (mean score of 4.4 out of 5) as the first disease-modifying treatment for APDS, and for the **Quality of Evidence** (mean score of 4.1 out of 5) supporting its use [1].

Mechanism of Action and Therapeutic Rationale

Understanding the value of **leniolisib** requires insight into its mechanism, which precisely targets the underlying cause of APDS.

- **Disease Pathology:** APDS is caused by gain-of-function variants in genes (PIK3CD or PIK3R1) that lead to hyperactivation of the PI3K δ (phosphoinositide 3-kinase delta) pathway [2] [3]. This constitutive signaling disrupts immune cell development and function, leading to both immunodeficiency and immune dysregulation [3].
- **Drug Mechanism:** **Leniolisib** is an oral, selective PI3K δ inhibitor. It works by inhibiting the overactive PI3K δ protein, helping to restore signaling homeostasis in the immune system [4] [3]. This mechanism addresses the root cause of APDS, unlike standard care which only manages symptoms [1] [3].

The diagram below illustrates how **leniolisib** corrects the dysfunctional PI3K δ pathway in APDS.



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Key Clinical Trial Data and Methodology

The value assessment and regulatory approvals for **leniolisib** are supported by clinical evidence, primarily from a Phase 3 trial.

- **Trial Design:** The key evidence comes from **Study 2201 (NCT02435173), Part 2**, a phase 3, triple-blind, 12-week, randomized controlled trial (RCT) [5] [4].
 - **Participants:** 31 people aged 12 years and older with a genetically confirmed APDS diagnosis [5] [4].
 - **Intervention & Comparator:** Patients were randomized 2:1 to receive either **leniolisib (70 mg twice daily)** or a **placebo**, both in addition to their existing symptomatic treatments [5].
 - **Primary Endpoints:** The trial used surrogate endpoints to measure restoration of immune function: 1) the change from baseline in the proportion of naïve B cells, and 2) the change from baseline in lymph node size [5] [4].
- **Findings:** The trial met both primary endpoints. Compared to placebo, the **leniolisib** group showed a statistically significant increase in naïve B cells and a reduction in lymphadenopathy (swollen lymph nodes) [5] [4]. The safety profile was considered favorable, with headache, sinusitis, and atopic dermatitis being the most common adverse events [4].

Economic and Clinical Context

The value of **leniolisib** is also framed by the significant burden of APDS and limitations of existing treatments.

- **High Disease Burden:** APDS is a progressive, lifelong condition that leads to recurrent infections, irreversible organ damage (like bronchiectasis), increased risk of lymphoma, and reduced life expectancy [5]. This results in high use of healthcare resources and a substantial negative impact on the quality of life for patients and their families [1] [5].
- **Limitations of Standard of Care:** Before **leniolisib**, there were no licensed treatments for APDS. Management involved supportive care such as antibiotics, immunoglobulin replacement therapy (IRT), and immunosuppressants, which only address symptoms and not the underlying cause [5] [3]. Hematopoietic stem cell transplantation is a potential curative option but carries high risks and is not suitable for all patients [1] [5].
- **Potential for Cost Savings:** While a formal cost-utility analysis is not available, the MCDA experts scored **leniolisib** positively for its potential to reduce "Other Medical Costs" [1]. This suggests that by

effectively treating the root cause, **leniolisib** may reduce long-term healthcare utilization, such as hospitalizations and management of complications [1].

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